

An In-depth Technical Guide to Acid Red 35

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 35

Cat. No.: B1266041

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure, chemical properties, and synthesis of **Acid Red 35** (C.I. 18065). While primarily utilized as a colorant in the textile and manufacturing industries, its characteristics as an acid dye present potential applications in histological and research settings. This document outlines its core properties and provides representative experimental protocols for its synthesis and potential application in tissue staining.

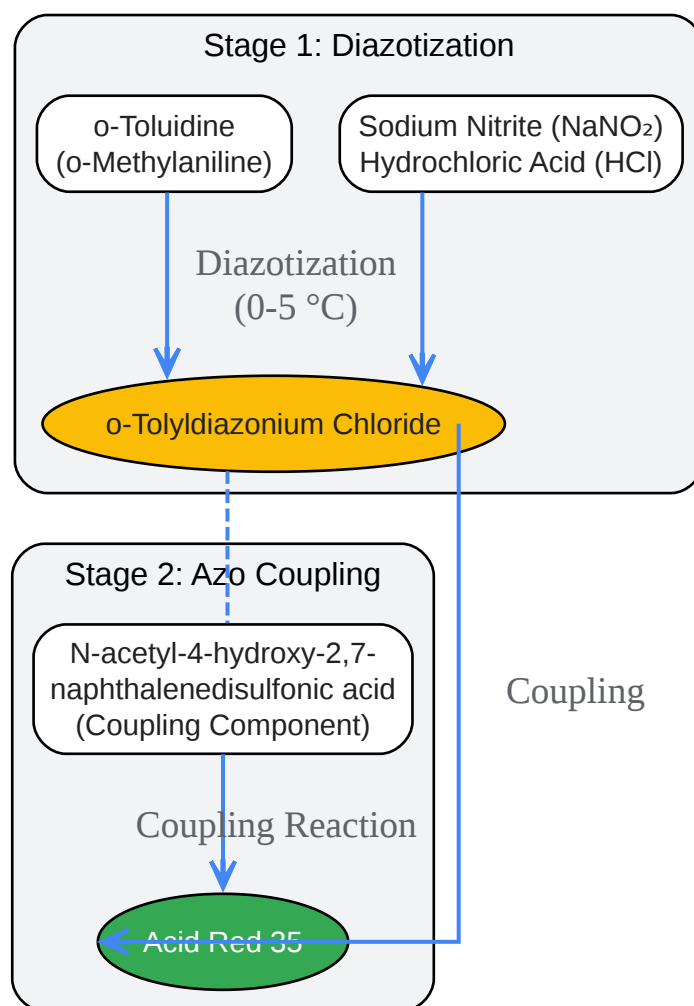
Core Molecular and Chemical Data

Acid Red 35 is a single azo dye characterized by its vibrant red color and solubility in water. Its anionic nature, imparted by the two sulfonate groups, allows it to bind to cationic substrates such as proteins.

Property	Data	Reference(s)
IUPAC Name	disodium;5-acetamido-4-hydroxy-3-(o-tolyldiazenyl)naphthalene-2,7-disulfonate	[1]
Synonyms	C.I. Acid Red 35, C.I. 18065, Acid Red 3B, Acid Red 6B, Acid Pink 3B	[1]
CAS Number	6441-93-6	[1]
Molecular Formula	C ₁₉ H ₁₅ N ₃ Na ₂ O ₈ S ₂	[1]
Molecular Weight	523.45 g/mol	[1]
Appearance	Dark red powder	
Solubility	Soluble in water	

Synthesis Pathway

The manufacturing of **Acid Red 35** is achieved through a two-stage azo coupling reaction. The process begins with the diazotization of an aromatic amine, followed by coupling with a naphthol derivative.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Acid Red 35**.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and a proposed application of **Acid Red 35** in a research context.

Protocol 1: Synthesis of Acid Red 35

This protocol describes a representative method for the synthesis of **Acid Red 35** based on standard azo dye manufacturing processes.

Materials:

- o-Toluidine (o-Methylaniline)
- Sodium Nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- N-acetyl-4-hydroxy-2,7-naphthalenedisulfonic acid (or its sodium salt)
- Sodium Hydroxide (NaOH) or Sodium Carbonate (Na_2CO_3)
- Sodium Chloride (NaCl)
- Ice
- Distilled water
- Filter paper and funnel
- Beakers and stirring apparatus

Procedure:

- Diazotization of o-Toluidine:
 - In a beaker, dissolve a specific molar quantity of o-Toluidine in a solution of hydrochloric acid and water.
 - Cool the mixture to $0-5^\circ\text{C}$ in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite, maintaining the temperature below 5°C . The slow addition is critical to prevent the decomposition of the diazonium salt.
 - Stir the mixture for an additional 30 minutes after the addition is complete to ensure the full formation of the o-tolyldiazonium chloride intermediate. A slight excess of nitrous acid can be tested for using starch-iodide paper.
- Azo Coupling:

- In a separate beaker, dissolve an equimolar amount of the coupling component, N-acetyl-4-hydroxy-2,7-naphthalenedisulfonic acid, in an alkaline aqueous solution (using sodium hydroxide or sodium carbonate).
- Cool this solution to 0-5°C in an ice bath.
- Slowly add the cold diazonium salt solution prepared in Step 1 to the coupling component solution with vigorous stirring.
- Maintain the alkaline pH and low temperature throughout the addition to facilitate the coupling reaction at the desired position on the naphthol ring.
- Isolation and Purification:
 - Once the coupling reaction is complete (indicated by the absence of diazonium salt), the dye is precipitated from the solution.
 - Add sodium chloride (salting out) to decrease the solubility of the dye and promote precipitation.
 - Stir the slurry for a period to allow for complete precipitation.
 - Collect the solid **Acid Red 35** dye by vacuum filtration.
 - Wash the filter cake with a cold brine solution to remove impurities.
 - Dry the purified dye in an oven at a controlled temperature.

Protocol 2: Hypothetical Histological Staining

As an anionic dye, **Acid Red 35** is expected to bind to cationic (acidophilic) tissue components such as cytoplasm, muscle, and collagen. While no standardized protocol for **Acid Red 35** exists, the following framework, adapted from general acid dye staining principles, can be used to assess its efficacy as a histological counterstain.

Materials:

- Deparaffinized and rehydrated tissue sections on slides

- **Acid Red 35** powder
- Distilled water
- Acetic acid (optional, for pH adjustment)
- Hematoxylin solution (e.g., Mayer's or Harris')
- Differentiating agent (e.g., 1% acid alcohol)
- Bluing agent (e.g., Scott's tap water substitute)
- Graded alcohols (70%, 95%, 100%)
- Xylene or xylene substitute
- Mounting medium and coverslips

Procedure:

- Nuclear Staining:
 - Immerse slides in a filtered hematoxylin solution for 3-5 minutes to stain the cell nuclei.
 - Rinse briefly in running tap water.
 - Differentiate slides by dipping them briefly in 1% acid alcohol to remove excess stain.
 - Rinse thoroughly in tap water.
 - Blue the sections using a suitable bluing agent for 30-60 seconds.
 - Wash in running tap water for 5 minutes.
- Counterstaining with **Acid Red 35**:
 - Prepare a 0.5% to 1.0% (w/v) aqueous solution of **Acid Red 35**. The pH can be slightly acidified with a drop of acetic acid to enhance staining of some components.

- Immerse the slides in the **Acid Red 35** solution for 1-3 minutes. The optimal time will need to be determined empirically.
- Rinse briefly in distilled water to remove excess dye.
- Dehydration and Mounting:
 - Dehydrate the sections through graded alcohols: 95% ethanol (2 changes, 1 minute each), followed by 100% ethanol (2 changes, 1 minute each).
 - Clear the sections in xylene or a xylene substitute (2 changes, 2 minutes each).
 - Mount the coverslip using a permanent mounting medium.

Expected Results:

- Nuclei: Blue/Purple
- Cytoplasm, muscle, collagen, red blood cells: Shades of red

Relevance to Drug Development

While **Acid Red 35** is not used as a therapeutic agent, its properties are relevant to the broader field of drug development in several contexts:

- **Histological Analysis:** As a potential counterstain, it could be used in preclinical toxicology studies to visualize tissue morphology and identify pathological changes in response to drug candidates.
- **Dye Chemistry:** The synthesis and properties of azo dyes are of interest in the development of targeted drug delivery systems, where dye molecules can be used as carriers or for imaging purposes.
- **Toxicology:** Like other azo dyes, the toxicological profile of **Acid Red 35**, particularly concerning its metabolic cleavage into aromatic amines, is a relevant consideration for safety and regulatory assessment in any potential biological application. However, specific toxicological studies on **Acid Red 35** are not widely available in public literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Red 35]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266041#acid-red-35-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com